

Dissolution of TZD18 Powder for Experimental Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: TZD18

Cat. No.: B1682655

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This document provides detailed application notes and protocols for the dissolution of **TZD18** powder for use in various experimental settings. **TZD18** is a dual agonist of peroxisome proliferator-activated receptor alpha (PPAR α) and gamma (PPAR γ) that has been shown to inhibit cell growth and induce apoptosis in several cancer cell lines. Proper preparation of **TZD18** solutions is critical for obtaining accurate and reproducible experimental results.

Summary of Quantitative Data

The following table summarizes key quantitative data for **TZD18** based on available information.

Parameter	Value	Source
Molecular Weight	477.58 g/mol	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	N/A
Storage of Stock Solution	-20°C for long-term storage	N/A
Recommended Final DMSO Concentration in Culture	≤ 0.1% (v/v)	N/A
Effective Concentration (IC50) in Breast Cancer Cell Lines	18 - 40 µM (after 6 days)	[1]
Effective Concentration in Leukemia Cell Lines	10 - 20 µM	N/A

Experimental Protocols

Protocol 1: Preparation of a TZD18 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TZD18** in DMSO. This concentration is a common starting point for many in vitro experiments.

Materials:

- **TZD18** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **TZD18**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 477.58 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.78 \text{ mg}$
- Weigh the **TZD18** powder:
 - Using an analytical balance, carefully weigh out 4.78 mg of **TZD18** powder into a sterile microcentrifuge tube or amber vial.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous/sterile DMSO to the tube containing the **TZD18** powder.
- Ensure complete dissolution:
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term stability.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the **TZD18** stock solution to final working concentrations for treating cells in culture. It is crucial to maintain a low final concentration of DMSO to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **TZD18** stock solution in DMSO

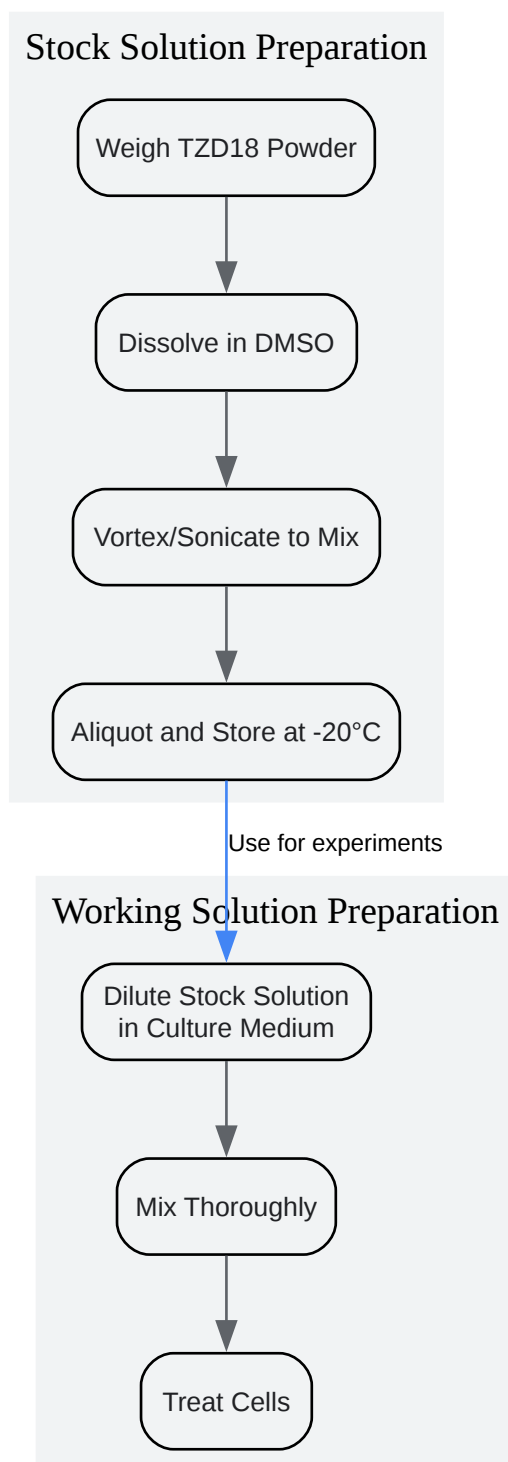
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile pipette tips

Procedure:

- Determine the final desired concentration of **TZD18** and the final volume. For example, to prepare 1 mL of a 20 μ M working solution.
- Calculate the volume of stock solution needed using the formula $M_1V_1 = M_2V_2$:
 - $(10 \text{ mM}) * V_1 = (20 \text{ } \mu\text{M}) * (1 \text{ mL})$
 - $(10,000 \text{ } \mu\text{M}) * V_1 = (20 \text{ } \mu\text{M}) * (1000 \text{ } \mu\text{L})$
 - $V_1 = (20 * 1000) / 10,000 = 2 \text{ } \mu\text{L}$
- Prepare the working solution:
 - In a sterile microcentrifuge tube, add 998 μ L of pre-warmed cell culture medium.
 - Add 2 μ L of the 10 mM **TZD18** stock solution to the medium.
- Mix thoroughly:
 - Gently pipette up and down or briefly vortex to ensure a homogenous solution.
- Treat cells:
 - Add the appropriate volume of the working solution to your cell culture plates to achieve the desired final concentration.
 - Important: Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without **TZD18**. For the example above, the final DMSO concentration would be 0.02%, which is well below the recommended maximum of 0.1%.

Visualizations

Experimental Workflow for TZD18 Solution Preparation



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Caption: Workflow for preparing **TZD18** stock and working solutions.

Simplified Signaling Pathway of TZD18 in Cancer Cells

Caption: **TZD18** induces ER stress, modulates MAPK, and promotes apoptosis.

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References

- 1. aacrjournals.org [aacrjournals.org]
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